

# Application Notes and Protocols for Isosulfan Blue in Preclinical Lymphatic Mapping

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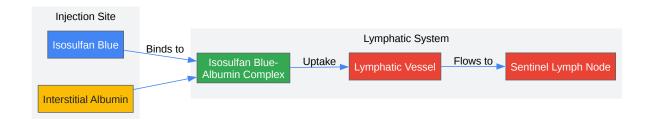
# Introduction

Isosulfan blue is a triarylmethane dye utilized for visualizing lymphatic vessels and nodes.[1] Its application in preclinical models is crucial for understanding lymphatic drainage patterns, identifying sentinel lymph nodes (SLNs) in cancer models, and assessing the impact of novel therapeutics on the lymphatic system. When administered subcutaneously or intradermally, isosulfan blue is selectively absorbed by lymphatic vessels, staining them and the draining lymph nodes a distinct blue color, allowing for direct visualization.[1] This document provides detailed application notes and protocols for the use of isosulfan blue in various preclinical models.

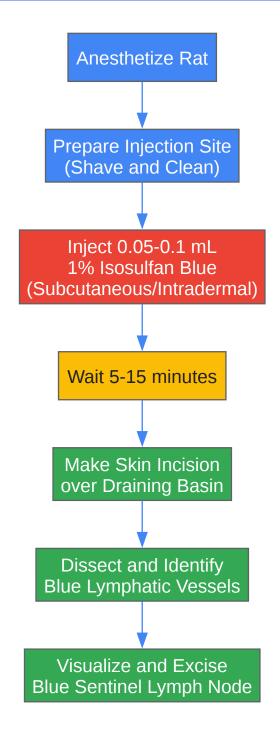
# **Mechanism of Action**

Upon subcutaneous or intradermal injection, **isosulfan blue** binds to interstitial proteins, primarily albumin.[1] This protein-dye complex is then readily taken up by the lymphatic capillaries. The stained proteins are transported through the lymphatic vessels to the regional lymph nodes. This process allows for the delineation of lymphatic pathways and the identification of the first draining lymph node, the sentinel lymph node.









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